

Technical Data on 4-Ethylisobutylbenzene (CAS: 937-77-9)

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Compound of Interest

Compound Name: *1-Ethyl-4-isobutylbenzene*

Cat. No.: B025356

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This section provides a summary of key physicochemical and toxicological data for 4-Ethylisobutylbenzene.

Physicochemical Properties

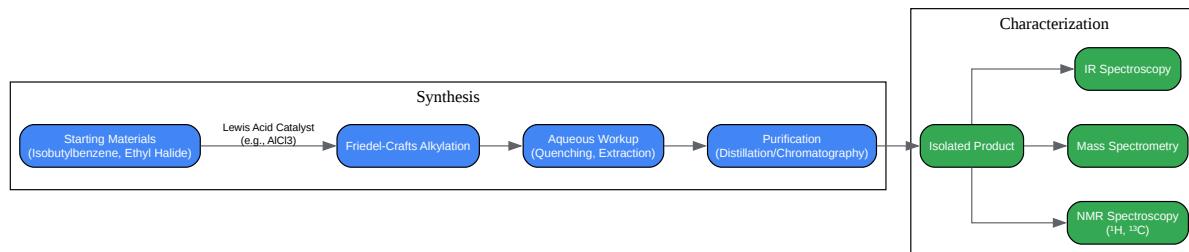
Property	Value	Reference
Molecular Formula	C12H18	
Molecular Weight	162.27 g/mol	
Boiling Point	203-204 °C	
Density	0.86 g/cm³	
Refractive Index	1.488	

Toxicological Data

Test	Species	Route	Value
Acute Toxicity			Not available
Skin Corrosion/Irritation			Not available
Serious Eye Damage/Irritation			Not available

Experimental Protocols

Detailed experimental procedures for the synthesis and analysis of alkylbenzenes are well-established in the field of organic chemistry. A general workflow for the synthesis and characterization of a compound like 4-Ethylisobutylbenzene is outlined below.



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General workflow for synthesis and characterization.

Friedel-Crafts Alkylation (Illustrative Protocol)

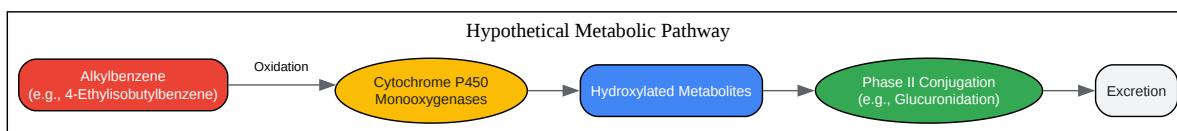
- Reaction Setup: A solution of isobutylbenzene in a suitable inert solvent (e.g., dichloromethane) is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, and cooled in an ice bath.
- Catalyst Addition: A Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl_3), is added portion-wise to the cooled solution.
- Alkylating Agent Addition: An ethyl halide (e.g., ethyl bromide) is added dropwise to the reaction mixture.
- Reaction Monitoring: The reaction is allowed to stir at a controlled temperature (e.g., $0\text{ }^\circ\text{C}$ to room temperature) and monitored for completion using techniques like Thin Layer

Chromatography (TLC) or Gas Chromatography (GC).

- **Workup:** The reaction is quenched by the slow addition of water or a dilute acid solution. The organic layer is separated, washed with brine, and dried over an anhydrous salt (e.g., MgSO_4).
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation or column chromatography to yield the desired 4-Ethylisobutylbenzene.

Potential Signaling Pathways and Biological Activities

While no specific biological activity or signaling pathway involvement is documented for **1-Ethyl-4-isobutylbenzene**, alkylbenzenes as a class are primarily of interest in the context of industrial chemistry and as intermediates. Some volatile organic compounds (VOCs) with similar structures are known to be metabolized in biological systems, often through cytochrome P450-mediated oxidation.



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Hypothetical metabolic pathway for an alkylbenzene.

This generalized pathway illustrates the potential metabolic fate of an alkylbenzene in a biological system. The initial step typically involves oxidation of the alkyl side chain, followed by conjugation to increase water solubility and facilitate excretion.

In conclusion, while the requested information on **1-Ethyl-4-isobutylbenzene** with CAS number 100319-40-2 is not available due to an apparent discrepancy in the provided data, this guide offers a comprehensive overview of a closely related and well-characterized compound,

4-Ethylisobutylbenzene. Researchers are strongly advised to verify the chemical identity and CAS number of their compounds of interest to ensure the accuracy and reliability of their scientific investigations.

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